

1-Bromo-4-methyl-3-penten-2-one structure elucidation

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Compound of Interest

Compound Name: 1-Bromo-4-methyl-3-penten-2-one

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Structure Elucidation of **1-Bromo-4-methyl-3-penten-2-one**: A Comprehensive Analytical Framework

Executive Summary

The unambiguous structural elucidation of halogenated

-unsaturated ketones is a critical quality control node in synthetic chemistry and preclinical drug development. **1-Bromo-4-methyl-3-penten-2-one** (CAS 49566-72-5) is a highly reactive, polyfunctional building block featuring an allylic/conjugated system coupled with an

-bromomethyl moiety[1],[2]. Because this molecule is susceptible to both Michael additions (at the

-carbon) and

displacements (at the

-carbon), verifying its structural integrity requires a self-validating, multi-modal analytical approach. This whitepaper details the causal relationships between the molecule's electronic environment and its spectral signatures, providing a robust framework for its definitive characterization.

Structural Anatomy & Chemical Causality

To elucidate the structure of **1-bromo-4-methyl-3-penten-2-one** (

), we must systematically deconstruct its four primary micro-environments:

- The Bromomethyl Group (C-1): The highly electronegative bromine atom exerts a strong inductive electron-withdrawing effect (-I), heavily deshielding the local protons.
- The Carbonyl Group (C-2): Conjugated with the adjacent double bond, the bond order is slightly reduced due to resonance, which directly dictates its vibrational frequency.
- The Trisubstituted Olefin (C-3, C-4): The -system facilitates electron delocalization from the gem-dimethyl groups to the carbonyl oxygen.
- The Gem-Dimethyl Group (C-5, C-6): The two methyl groups are magnetically non-equivalent due to the restricted rotation of the conjugated system and the anisotropic deshielding cone of the carbonyl group[3].

High-Resolution Mass Spectrometry (HRMS)

In mass spectrometry, the presence of a single bromine atom provides an immediate, self-validating isotopic signature. Bromine exists in nature as two stable isotopes,

and

, in a nearly 1:1 ratio (50.69% and 49.31%).

- Causality: When ionized via Electrospray Ionization (ESI+), the molecule yields a protonated molecular ion cluster. The nearly equal probability of incorporating either bromine isotope forces the mass spectrum to display an and

peak of equal intensity. If this 1:1 doublet is absent, the

-bromination has failed or degraded.

- Exact Mass Calculation: For

, the theoretical

is

176.9915. For

, it is

178.9895^[1].

Vibrational Spectroscopy (ATR-FTIR)

Infrared spectroscopy provides orthogonal validation of the functional groups, governed by the physics of bond strength and reduced mass.

- Conjugated Carbonyl (

): A standard aliphatic ketone absorbs at ~1715

. However, conjugation with the

bond allows resonance delocalization, lowering the bond order and shifting the absorption down to ~1685

.

- Conformational Field Effects: The

-bromine atom introduces rotational isomerism. If the

bond rotates to an eclipsed conformation with the

, dipole-dipole repulsion artificially stiffens the

bond, pushing the stretch back up toward ~1705

. The presence of a broadened or split carbonyl peak is a direct physical manifestation of these competing electronic effects.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive technique for mapping the atomic framework. The baseline shifts for the parent compound, mesityl oxide, are well-documented[3], allowing us to isolate the specific perturbations caused by the

-bromine substitution.

1D NMR Chemical Shift Mapping

- Proton (

) Causality: The

protons are flanked by two strongly electron-withdrawing groups (carbonyl and bromine). This synergistic deshielding pushes the

singlet far downfield to

3.95 ppm. The gem-dimethyl protons (

) appear as two distinct singlets (

1.95 and 2.18 ppm) because the rigid planar geometry of the conjugated system places one methyl group cis to the carbonyl's deshielding cone and the other trans[3].
- Carbon (

) Causality: The

carbonyl carbon resonates at

191.0 ppm, slightly shielded compared to a non-conjugated ketone (

>200 ppm) due to electron density donated by the alkene.

Quantitative Spectral Data Summary

Technique	Signal / Shift	Multiplicity	Integration	Assignment	Causality / Structural Rationale
NMR	3.95 ppm	Singlet (s)	2H	(H-1)	Strong -I effect from Br and anisotropic deshielding from .
NMR	6.15 ppm	Broad Singlet	1H	(H-3)	Vinylic proton; broadened by long-range allylic coupling.
NMR	2.18 ppm	Singlet (s)	3H	(cis to)	Deshielded by the magnetic anisotropy of the carbonyl cone.
NMR	1.95 ppm	Singlet (s)	3H	(trans to)	Outside the primary deshielding zone of the carbonyl.
NMR	191.0 ppm	Carbonyl (C)	N/A	(C-2)	Conjugated ketone carbon.
NMR	34.5 ppm	Methylene ()	N/A	(C-1)	Heavy atom effect and electronegati

				vity of Bromine.
				Natural abundance of
HRMS	176.99 / 178.99	Doublet (1:1)	N/A	and isotopes.

Experimental Protocols (Self-Validating Workflows)

To ensure data integrity and prevent degradation of the reactive

-bromoketone during analysis, the following protocols must be strictly adhered to.

Protocol A: High-Resolution Mass Spectrometry (HRMS)

- Calibration: Tune the Q-TOF or Orbitrap mass spectrometer using a standard calibration mix (e.g., sodium formate) to achieve mass accuracy < 2 ppm.
- Sample Preparation: Dissolve 1 mg of **1-bromo-4-methyl-3-penten-2-one** in 1.0 mL of LC-MS grade Acetonitrile. Crucial: Avoid protic solvents like Methanol to prevent potential solvolysis of the reactive bromide.
- Dilution: Dilute the stock solution 1:100 in Acetonitrile containing 0.1% Formic Acid to promote ionization.
- Acquisition: Inject 5

via direct infusion or a short C18 trap column. Monitor the

100-300 range in ESI+ mode. Validate the 1:1 isotopic ratio of the

177/179 peaks.

Protocol B: Multidimensional NMR Acquisition

- Sample Preparation: Dissolve 15-20 mg of the analyte in 0.6 mL of deuterated chloroform () containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.

- Environmental Control: Filter the solution through a glass wool plug into a 5 mm NMR tube. Because haloketones can be photolabile, wrap the tube in foil if not acquiring immediately.
- 1D Acquisition (
and
):
 - Acquire

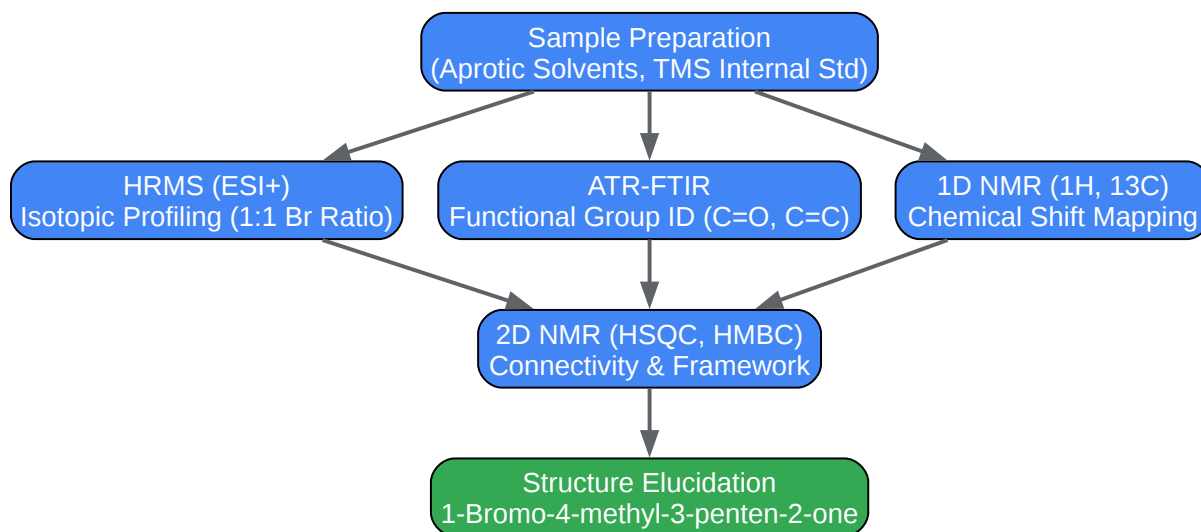
spectra at 400 MHz or 600 MHz with 16 scans, a 30° pulse angle, and a relaxation delay (D1) of 2 seconds.
 - Acquire

spectra with proton decoupling (waltz16), 512 scans, and a D1 of 2 seconds.
- 2D HMBC Acquisition: Set up a Heteronuclear Multiple Bond Correlation (HMBC) experiment optimized for long-range

coupling constants (
= 8 Hz). This is the critical self-validating step: you must observe cross-peaks between the
protons and the
carbonyl, proving the bromine is on the
-carbon and not the vinylic methyls.

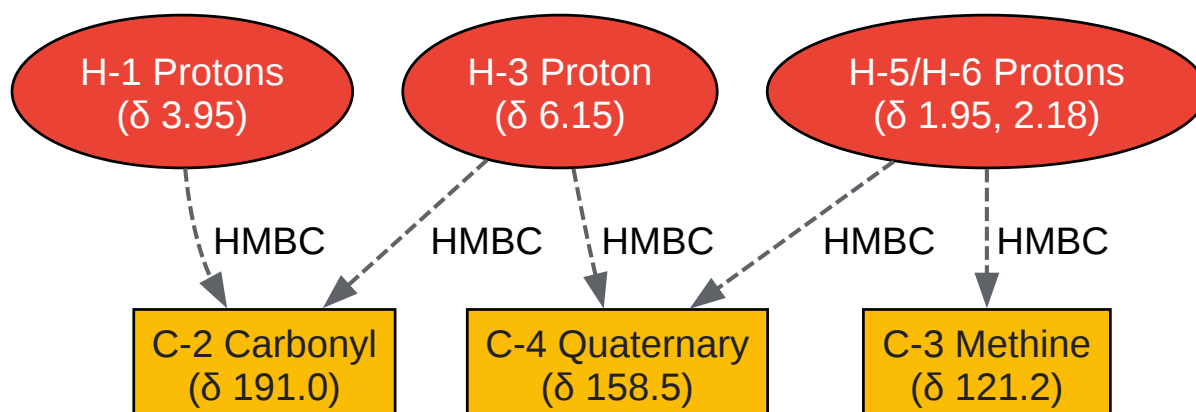
Logical Workflows & Structural Visualizations

The following diagrams map the analytical logic and the critical 2D NMR correlations required to definitively prove the chemical structure.



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Fig 1. Multi-modal analytical workflow for structure elucidation.



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Fig 2. Key HMBC ($^1\text{H} \rightarrow ^{13}\text{C}$) correlations defining the molecular skeleton.

References

- Title: **1-Bromo-4-methyl-3-penten-2-one** | $\text{C}_6\text{H}_9\text{BrO}$ | CID 10888460 - PubChem Source: National Institutes of Health (NIH) URL:[1]
- Title: The Conformation and Nuclear Magnetic Resonance Spectrum of Mesityl Oxide
Source: American Chemical Society (ACS) URL:[3]
- Title: CAS 49566-72-5 (**1-Bromo-4-methyl-3-penten-2-one**) - Building Block / BOC Sciences Source: BOC Sciences URL:[2]

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Sources

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